

# Application Notes and Protocols: Formyl Fluoride in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Formyl fluoride*

Cat. No.: B8784065

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Formyl fluoride** (CHFO) is a reactive acyl halide and the simplest acyl fluoride.[1][2] It exists as a colorless gas at room temperature and has a boiling point of -29°C.[1][2] Due to its instability, it decomposes autocatalytically to carbon monoxide (CO) and hydrogen fluoride (HF) at room temperature.[1][2] This decomposition necessitates that reactions involving **formyl fluoride** be conducted at low temperatures. For storage, samples are often kept over anhydrous alkali metal fluorides, such as potassium fluoride, which absorb the HF produced during decomposition.[1] **Formyl fluoride** is primarily utilized as a formylating and acylating agent in organic synthesis.[3][4][5] Its application as a direct fluorinating agent is not its primary role; instead, it serves as a reagent to introduce a formyl group (-CHO). The strategic incorporation of fluorine into drug molecules can significantly impact their physicochemical and pharmacological properties, including potency, metabolic stability, and membrane permeability.[6][7][8]

## Physicochemical Properties of Formyl Fluoride

Property	Value	Reference
Molecular Formula	CHFO	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	48.02 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	-29 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-142 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless gas	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Decomposes in water. Soluble in chlorocarbons and Freons.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

#### Safety Precautions:

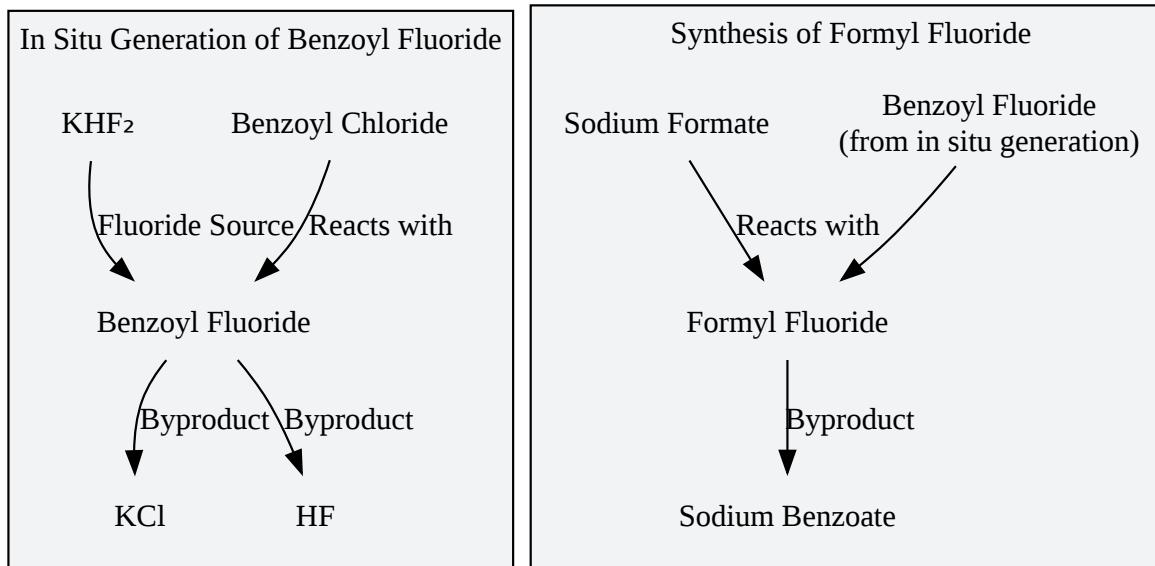
**Formyl fluoride** is toxic by inhalation and a strong irritant to tissues.[\[3\]](#) All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses) should be worn.[\[4\]](#)

## Synthesis of Formyl Fluoride

**Formyl fluoride** is typically prepared *in situ* for immediate use due to its instability. Several methods have been reported for its synthesis.[\[1\]](#)[\[9\]](#)

### Synthesis of **Formyl Fluoride** from Formic Acid and Benzoyl Fluoride

One common laboratory-scale synthesis involves the reaction of sodium formate with benzoyl fluoride.[\[1\]](#) Benzoyl fluoride itself can be generated *in situ* from benzoyl chloride and a fluoride source like potassium hydrogen fluoride (KHF<sub>2</sub>).[\[1\]](#)

[Click to download full resolution via product page](#)

### Synthesis Yields of **Formyl Fluoride**

Reactants	Yield (%)	Reference
Anhydrous formic acid, potassium fluoride, and benzoyl chloride	16	[5]
Benzoyl fluoride and formic acid	36	[5]
Benzoyl chloride, formic acid, and KHF <sub>2</sub>	35	[5]
Acetic formic anhydride and anhydrous HF	67	[5]

## Experimental Protocol: Synthesis of Formyl Fluoride from Sodium Formate and Benzoyl Fluoride

This protocol is based on the procedure described by Olah and Kuhn.

#### Materials:

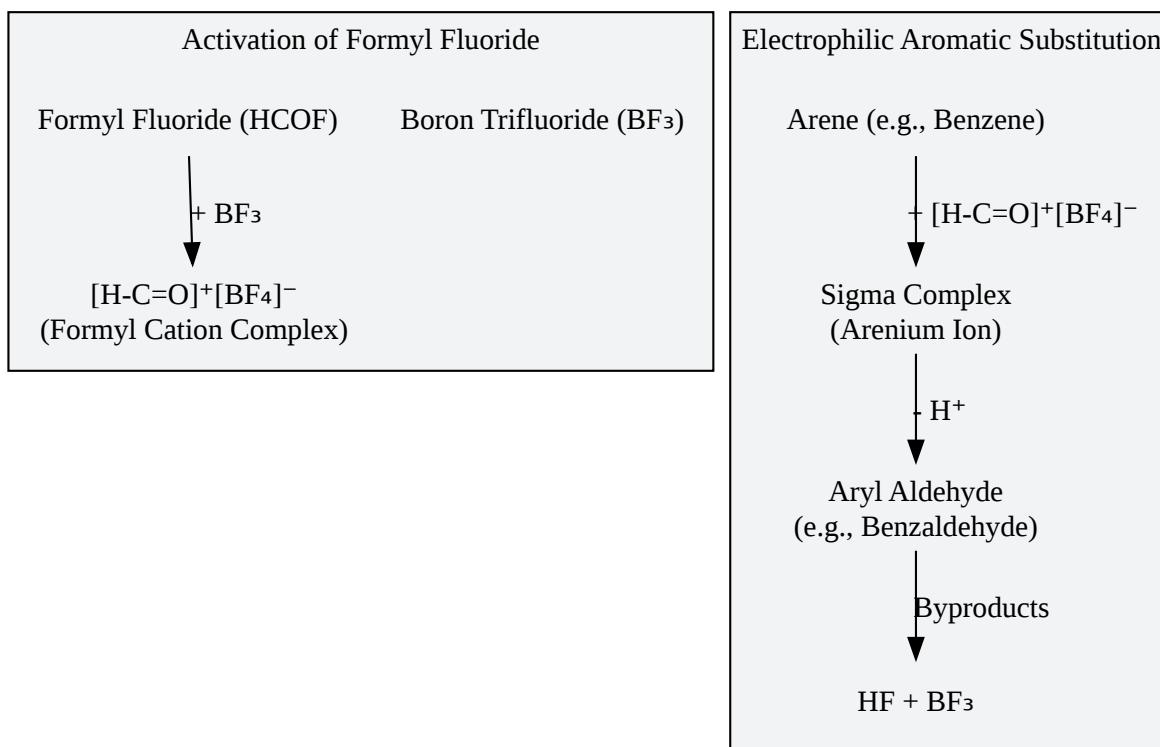
- Sodium formate (HCOONa)
- Benzoyl chloride (C<sub>6</sub>H<sub>5</sub>COCl)
- Potassium hydrogen fluoride (KHF<sub>2</sub>)
- Anhydrous solvent (e.g., sulfolane)

#### Procedure:

- In a flame-dried, three-necked flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add potassium hydrogen fluoride.
- Slowly add benzoyl chloride to the flask under a nitrogen atmosphere.
- Heat the mixture to generate benzoyl fluoride in situ. The progress of the reaction can be monitored by the evolution of HCl gas.
- In a separate flask, prepare a suspension of sodium formate in the anhydrous solvent.
- Cool the benzoyl fluoride-containing mixture to a low temperature (e.g., -20 °C).
- Slowly add the sodium formate suspension to the cold benzoyl fluoride solution with vigorous stirring.
- **Formyl fluoride** will be generated as a gas. It can be collected in a cold trap or used directly in a subsequent reaction by bubbling the gas through the reaction mixture.
- The reaction should be performed in a highly efficient fume hood due to the toxicity of the reactants and products.

## Applications in Organic Synthesis: Formylation of Arenes

The primary application of **formyl fluoride** in organic synthesis is the formylation of aromatic compounds to produce aryl aldehydes. This reaction is a type of Friedel-Crafts acylation, where **formyl fluoride** acts as the acylating agent in the presence of a Lewis acid catalyst, typically boron trifluoride ( $\text{BF}_3$ ).<sup>[1][2]</sup>



[Click to download full resolution via product page](#)

## Experimental Protocol: Formylation of Benzene to Benzaldehyde

Materials:

- Benzene ( $\text{C}_6\text{H}_6$ )
- **Formyl fluoride** (generated *in situ* or from a cylinder)

- Boron trifluoride ( $\text{BF}_3$ )
- Anhydrous, inert solvent (e.g., carbon disulfide, nitrobenzene)

Procedure:

- In a flame-dried, multi-necked flask equipped with a gas inlet tube, a mechanical stirrer, and a low-temperature thermometer, dissolve benzene in the anhydrous solvent.
- Cool the solution to a low temperature (e.g.,  $-20\text{ }^{\circ}\text{C}$  to  $0\text{ }^{\circ}\text{C}$ ).
- Slowly bubble gaseous boron trifluoride into the stirred solution.
- Subsequently, slowly introduce gaseous **formyl fluoride** into the reaction mixture. The rate of addition should be controlled to maintain the desired low temperature.
- After the addition is complete, allow the reaction to stir at the low temperature for a specified period (e.g., 1-2 hours).
- Quench the reaction by carefully pouring the mixture into ice-water.
- Separate the organic layer, and wash it with a dilute solution of sodium bicarbonate and then with water.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ).
- Remove the solvent by distillation.
- Purify the resulting benzaldehyde by fractional distillation.

Quantitative Data for Formylation of Arenes

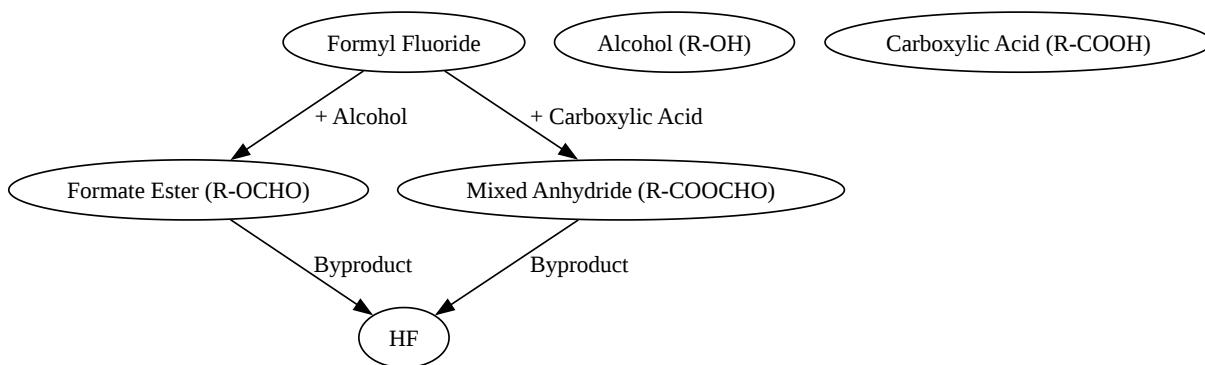
Arene	Product	Catalyst	Yield (%)
Benzene	Benzaldehyde	BF <sub>3</sub>	Not specified in search results
Toluene	Tolualdehyde	BF <sub>3</sub>	Not specified in search results
Xylene	Xylylaldehyde	BF <sub>3</sub>	Not specified in search results

Note: Specific yields for the formylation of various arenes using **formyl fluoride** were not detailed in the provided search results. These reactions are analogous to other Friedel-Crafts acylations, and yields would be dependent on the specific substrate and reaction conditions.

## Other Reactions of Formyl Fluoride

As an acyl halide, **formyl fluoride** can also react with other nucleophiles:[1][2]

- Alcohols: React with **formyl fluoride** to form formate esters.
- Carboxylic Acids: React with **formyl fluoride** to form mixed acid anhydrides.



[Click to download full resolution via product page](#)

## Conclusion

**Formyl fluoride** is a valuable reagent in organic synthesis, primarily for the introduction of the formyl group into aromatic systems. Its high reactivity and instability necessitate careful handling and low-temperature reaction conditions. While it contains a fluorine atom, its principal role is not as a direct fluorinating agent but as a potent formylating agent. The protocols and data presented here provide a foundation for the safe and effective use of **formyl fluoride** in a research and development setting. The strategic use of such reagents is of growing importance in medicinal chemistry for the synthesis of novel therapeutic agents.[8][10]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Formyl fluoride - Wikipedia [en.wikipedia.org]
- 2. Formyl\_fluoride [chemeurope.com]
- 3. formyl fluoride | 1493-02-3 [chemicalbook.com]
- 4. chembk.com [chembk.com]
- 5. Formyl Fluoride [drugfuture.com]
- 6. researchgate.net [researchgate.net]
- 7. pharmacyjournal.org [pharmacyjournal.org]
- 8. Applications of Fluorine in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. formyl fluoride synthesis - chemicalbook [chemicalbook.com]
- 10. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Formyl Fluoride in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8784065#formyl-fluoride-as-a-fluorinating-agent-in-organic-synthesis>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)